

Essential Safety and Logistical Information for Handling MK-7145

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Compound of Interest

Compound Name: MK-7145

Cat. No.: B8288217

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **MK-7145**, a potent, selective, and orally active renal outer medullary potassium channel (ROMK) inhibitor. Given the absence of a publicly available, specific Material Safety Data Sheet (MSDS) for **MK-7145**, this guide is based on established best practices for handling potent, non-radiolabeled research compounds and investigational drugs.^[1] Adherence to these procedures is paramount to ensure personal safety and minimize occupational exposure.

I. Personal Protective Equipment (PPE)

A thorough risk assessment considering the quantity, physical form (solid or solution), and experimental procedure is essential for selecting the appropriate level of PPE.^{[1][2]}

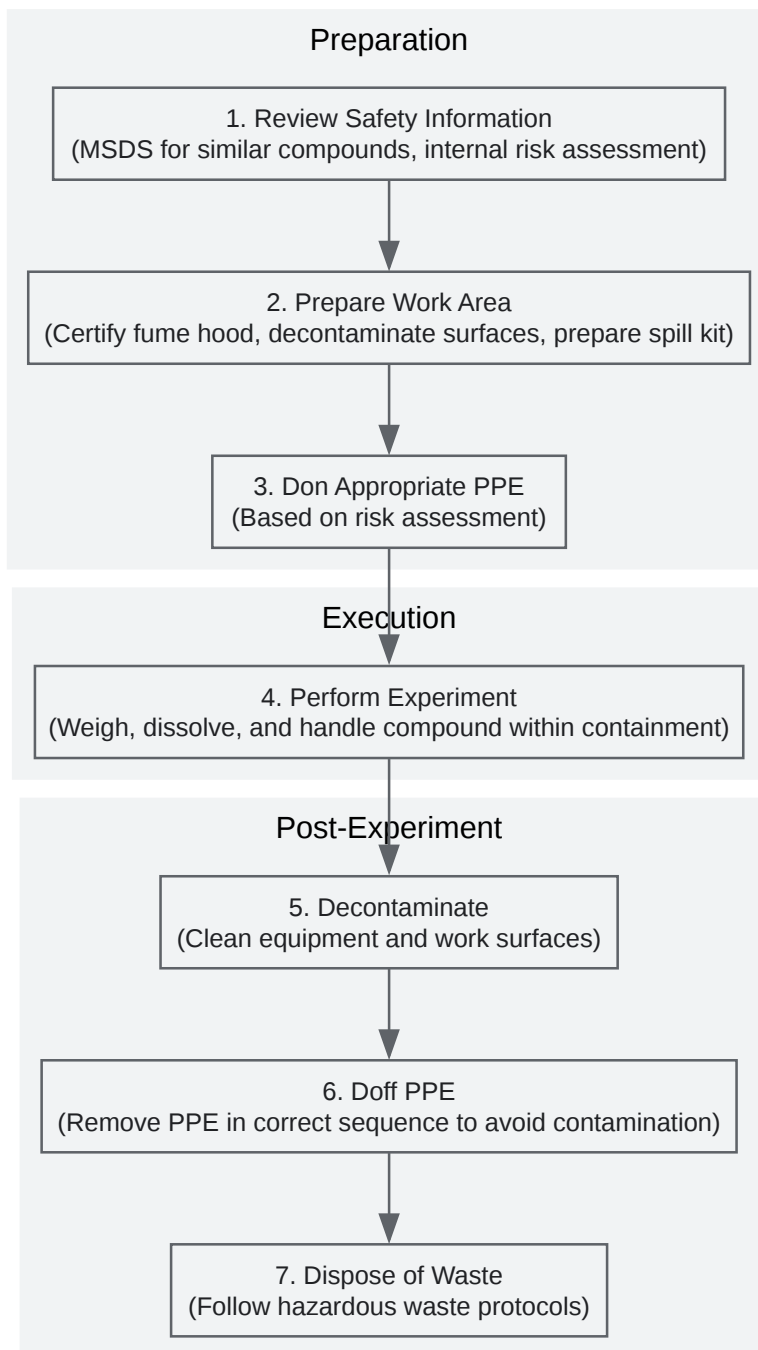
Table 1: Recommended Personal Protective Equipment for Handling **MK-7145**

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or a NIOSH-approved respirator for powders.- Disposable solid-front lab coat with tight-fitting cuffs.- Double chemical-resistant gloves (e.g., nitrile).- Disposable sleeves.- Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of a potent compound. Full respiratory protection is critical. Double-gloving provides an additional protective barrier. [1]
Solution Preparation	- Chemical fume hood or other certified ventilated enclosure.- Lab coat.- Safety glasses with side shields or chemical splash goggles.- Single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling powders, but the potential for splashes and spills remains. [1] [3]
General Laboratory Handling	- Lab coat.- Safety glasses with side shields.- Chemical-resistant gloves (e.g., nitrile).- Closed-toe shoes.	Minimum required PPE for any laboratory work involving chemical hazards. [3] [4] [5]

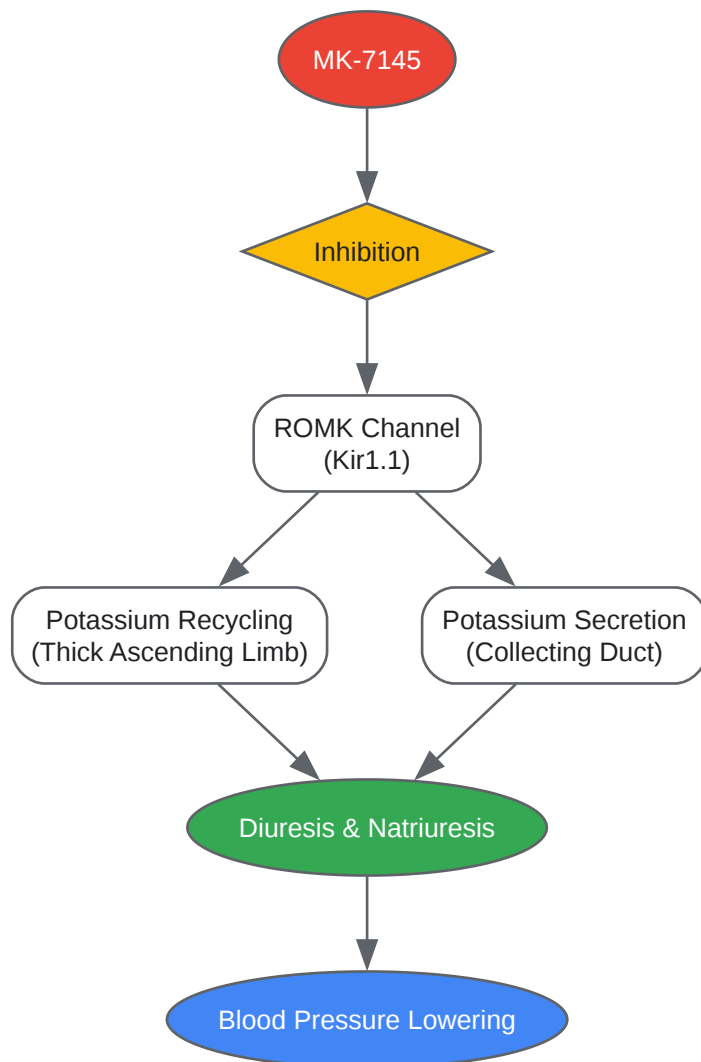
II. Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial to minimize exposure and ensure a safe working environment.

Experimental Workflow for Handling MK-7145



Mechanism of Action of MK-7145



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